

Environmental fate and impact of alkyl phosphate esters.

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Compound of Interest

Compound Name: Tridecyl phosphate

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An In-depth Technical Guide to the Environmental Fate and Impact of Alkyl Phosphate Esters

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alkyl phosphate esters (OPEs) are a class of organophosphorus compounds widely utilized as flame retardants, plasticizers, and anti-foaming agents in a variety of industrial and consumer products.[1] Their increased use, particularly as replacements for banned polybrominated diphenyl ethers (PBDEs), has led to their ubiquitous presence in the environment.[2][3] Unlike reactive flame retardants, OPEs are typically added to materials via physical mixing, which allows them to be released into the environment through volatilization, leaching, and abrasion during the product lifecycle.[2] Their detection in diverse environmental compartments, including water, sediment, soil, and biota, raises significant concerns about their persistence, bioaccumulation, and potential toxic effects on ecosystems and human health.[4][5] This guide provides a comprehensive technical overview of the environmental fate, transport, and toxicological impacts of these emerging contaminants.

Environmental Fate and Degradation Pathways

The environmental persistence and transport of OPEs are governed by a combination of biotic and abiotic processes, including hydrolysis, biodegradation, photodegradation, and sorption.[6]

Abiotic Degradation

Hydrolysis: The cleavage of the ester bond is a primary degradation mechanism for OPEs.[7][8] This process is highly dependent on pH, with significantly faster degradation observed under alkaline conditions.[6] For instance, the half-life of Triphenyl phosphate (TPP) at pH 8.2 is 7.5 days, which decreases to 1.3 days at pH 9.5.[6] Conversely, OPEs are generally resistant to hydrolysis in neutral or acidic waters.[6] The hydrolysis of OPEs proceeds stepwise, releasing the corresponding alkyl or aryl alcohols.[6]

Photodegradation: Solar irradiation can contribute to the degradation of OPEs, particularly in aquatic environments.[3][9] Advanced oxidation processes, such as those involving UV light in combination with periodate (UV/IO_4^-) or hydrogen peroxide ($\text{UV}/\text{H}_2\text{O}_2$), have been shown to efficiently remove various OPEs, including aromatic, halogenated, and alkyl types.[1][10] The degradation is primarily driven by highly reactive species like hydroxyl radicals ($\bullet\text{OH}$), which attack the aromatic ring or the phosphoryl group.[1][10]

Biotic Degradation

Microbial activity is a crucial pathway for the breakdown of OPEs in soil, sediment, and water treatment systems.[7][11] Microorganisms utilize enzymes such as organophosphate hydrolases (also known as phosphotriesterases) to catalyze the initial hydrolysis of the ester bond, which is considered the most significant detoxification step.[7][8][12] This process can lead to the complete mineralization of the compound.[7] The rate of biodegradation is influenced by environmental factors like temperature and redox conditions.[13] Non-halogenated OPEs are generally more susceptible to microbial degradation than their halogenated counterparts.[6]

Table 1: Environmental Half-Lives of Selected Alkyl Phosphate Esters

Compound	Medium	Conditions	Half-Life (days)	Reference
Triphenyl phosphate (TPP)	Water	pH 8.2	7.5	[6]
Triphenyl phosphate (TPP)	Water	pH 9.0	3.0	[6]
Triphenyl phosphate (TPP)	Water	pH 9.5	1.3	[6]
Triphenyl phosphate (TPP)	Sediment	25°C	2.8	[13]
Triphenyl phosphate (TPP)	Sediment	2°C	11.9	[13]
2-ethylhexyl-diphenyl phosphate (EHDP)	Sediment	25°C	5.3	[13]
2-ethylhexyl-diphenyl phosphate (EHDP)	Sediment	2°C	19.1	[13]
t-butylphenyl-diphenyl phosphate (tBPDP)	Sediment	25°C	4.8	[13]
tri-m-cresyl phosphate (mTCP)	Sediment	25°C	4.1	[13]

Environmental Mobility and Distribution

The distribution of OPEs in the environment is largely dictated by their physicochemical properties, such as water solubility and the octanol-water partition coefficient (Kow).[\[6\]](#)

Sorption and Mobility: OPEs generally have low water solubilities and high Kow values, leading to significant partitioning from water into soil, sediment, and sludge.[6][14] The soil organic carbon-water partitioning coefficient (Koc) is a key parameter indicating this tendency.[6] Highly hydrophobic OPEs, such as TPhP and EHDP, exhibit strong sorption to soil organic carbon and are less mobile, whereas more water-soluble OPEs like TCEP and TCPP are more mobile in soil and aquatic systems.[14] Sorption processes are fundamental in controlling the bioavailability and mobility of these compounds in the environment.[15][16]

Table 2: Physicochemical Properties and Sorption Coefficients of Selected OPEs

Compound	Log Kow	Water Solubility (mg/L)	Koc	Reference
Triphenyl phosphate (TPP)	4.59	1.9	7,850	[6]
Tris(2-chloroethyl) phosphate (TCEP)	1.45	7,000	151	[6]
Tris(chloropropyl) phosphate (TCPP)	2.59	1,600	-	[3]
Tris(1,3-dichloro-2-propyl) phosphate (TDCP)	3.55	60	2,591	[6]
Tri-n-butyl phosphate (TnBP)	4.00	290	3,592	[6]
Tris(2-butoxyethyl) phosphate (TBEP)	3.75	3,200	2,311	[6]

Note: Koc values were reported using data from Kenaga and Goring (1980).[6]

Ecotoxicity and Biological Impacts

OPEs have been shown to exert a range of toxic effects on aquatic and terrestrial organisms, including endocrine disruption, developmental toxicity, neurotoxicity, and reproductive toxicity.[17]

Aquatic Toxicity: OPEs are toxic to various aquatic organisms, including fish, daphnia, and algae.[18][19][20] Acute toxicity, often measured as the 96-hour lethal concentration (LC50), varies significantly among different OPEs and species.[19] For instance, 96-h LC50 values for several fish species exposed to five different phosphate ester formulations ranged from less than 0.3 to over 72 mg/L.[19][20] Chronic exposure to lower concentrations (0.38 to 1.0 mg/L) has also been shown to cause adverse effects in fish.[18][19] Some compounds, like TCrP, have been identified as posing a high ecological risk to fish.[17]

Table 3: Acute Toxicity of Selected Alkyl-Aryl Phosphate Esters to Freshwater Fish

Phosphate Ester Formulation	Fish Species	96-h LC50 (mg/L)	Reference
Santicizer 148	Rainbow Trout	1.1	[19]
Santicizer 148	Fathead Minnow	1.5	[19]
Santicizer 148	Channel Catfish	4.0	[19]
Santicizer 148	Bluegill	0.88	[19]
Phosflex 31P	Rainbow Trout	2.0	[19]
Phosflex 31P	Fathead Minnow	2.8	[19]
Phosflex 31P	Channel Catfish	11.0	[19]
Phosflex 31P	Bluegill	1.6	[19]
Kronitex 200	Rainbow Trout	>18	[19]
Kronitex 200	Fathead Minnow	28	[19]
Kronitex 200	Channel Catfish	72	[19]
Kronitex 200	Bluegill	12	[19]

Mechanisms of Toxicity & Signaling Pathway Disruption: While the acute toxicity of some organophosphorus compounds is linked to the inhibition of acetylcholinesterase (AChE), OPEs used as flame retardants are generally less potent AChE inhibitors.[8][21] Their developmental neurotoxicity and other adverse effects are often mediated through non-cholinesterase pathways.[21][22] Key mechanisms include:

- **Endocrine Disruption:** OPEs can interfere with hormone signaling pathways, including thyroid and retinoic acid signaling.[23][24]
- **Oxidative Stress:** Exposure to OPEs can lead to the overproduction of reactive oxygen species (ROS), resulting in oxidative stress, DNA damage, and impaired mitochondrial function.[23][25]
- **Disruption of Neurotransmission:** OPEs can perturb critical neurotransmitter systems beyond the cholinergic pathway, including the glutamate and GABA systems, which are vital for brain

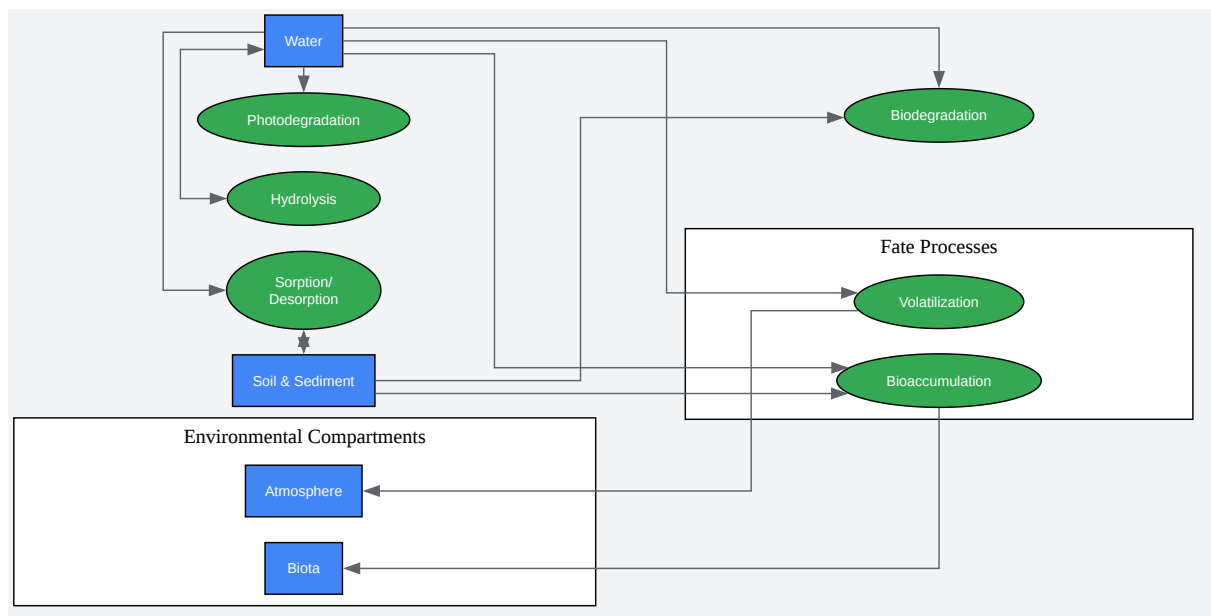
development.[\[21\]](#)

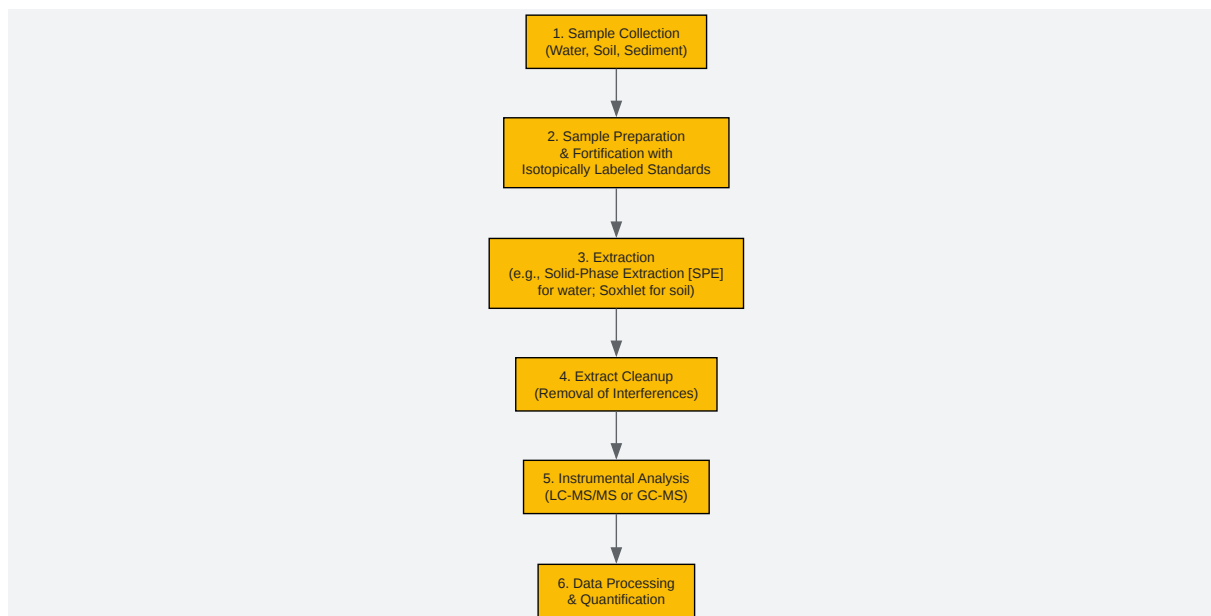
- Metabolic Disruption: Studies have shown that OPEs can alter lipid metabolism in liver cells, potentially contributing to fatty liver diseases.[\[25\]](#)

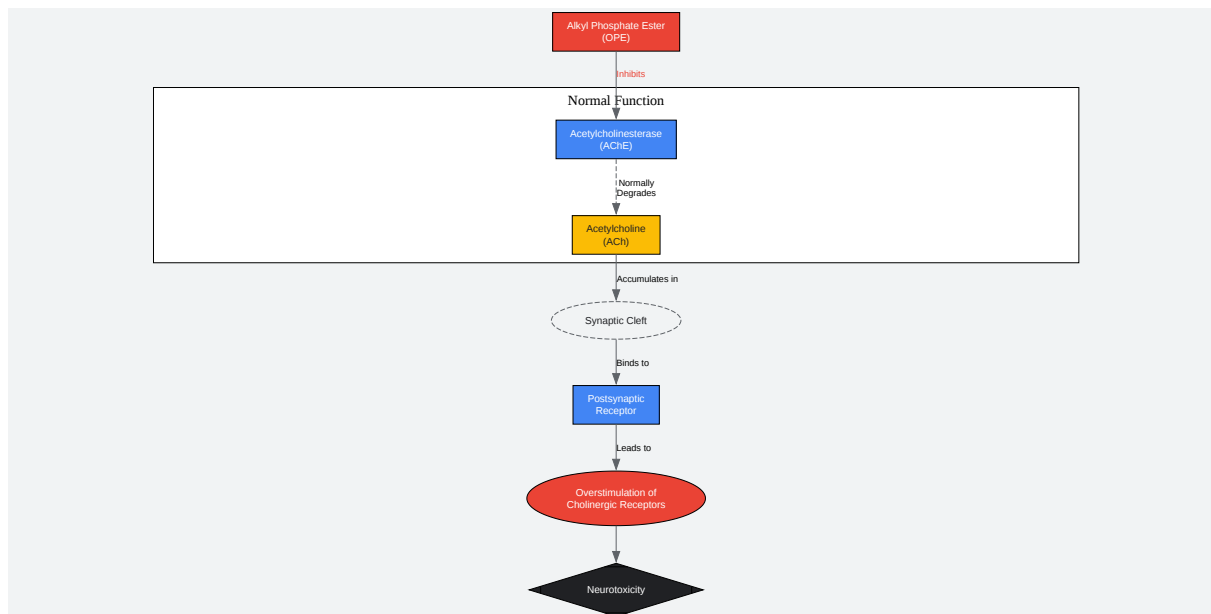
Visualization of Key Pathways and Workflows

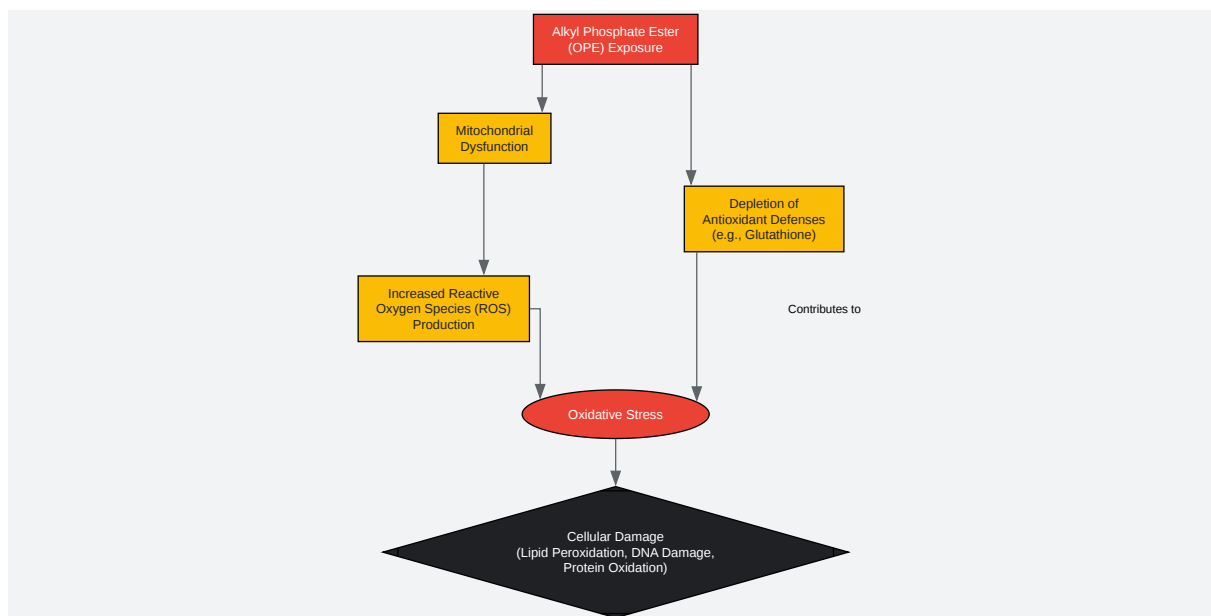
Environmental Fate Pathways

The following diagram illustrates the primary transformation and transport processes affecting alkyl phosphate esters in the environment.









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